

High-performance liquid chromatography (HPLC) method for Reactive blue 224 analysis.

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Compound of Interest

Compound Name: *Reactive blue 224*

Cat. No.: *B1166368*

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Application Notes and Protocols for the HPLC Analysis of Reactive Blue 224

Introduction

Reactive Blue 224 is a synthetic dye belonging to the triphenodioxazine class, widely utilized in the textile industry for its vibrant greenish-blue hue and excellent fastness properties.^{[1][2]} The quality control of this dye and its monitoring in industrial effluents are crucial for ensuring product consistency and environmental protection. High-Performance Liquid Chromatography (HPLC) offers a robust and sensitive method for the separation, identification, and quantification of **Reactive Blue 224**. This document provides a detailed protocol for the analysis of **Reactive Blue 224** using a reversed-phase HPLC method with UV-Vis detection. The proposed method is based on established principles for the analysis of similar reactive dyes.

Chromatographic Conditions

A summary of the proposed HPLC conditions for the analysis of **Reactive Blue 224** is presented in the table below.

Parameter	Recommended Condition
HPLC System	Agilent 1260 Infinity II LC System or equivalent
Column	ZORBAX Eclipse Plus C18 (4.6 x 150 mm, 5 μ m)
Mobile Phase A	25 mM Ammonium Acetate in Water, pH 6.5
Mobile Phase B	Acetonitrile
Gradient	0-2 min: 10% B, 2-15 min: 10-90% B, 15-18 min: 90% B, 18-20 min: 10% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	610 nm
Injection Volume	10 μ L

Experimental Protocols

1. Preparation of Reagents and Mobile Phases

- Mobile Phase A (25 mM Ammonium Acetate, pH 6.5): Dissolve 1.93 g of ammonium acetate in 1 L of HPLC-grade water. Adjust the pH to 6.5 with acetic acid. Filter the solution through a 0.45 μ m nylon membrane filter before use.
- Mobile Phase B (Acetonitrile): Use HPLC-grade acetonitrile.
- Stock Solution of **Reactive Blue 224** (1000 μ g/mL): Accurately weigh 100 mg of **Reactive Blue 224** standard and dissolve it in 100 mL of a 50:50 (v/v) mixture of Mobile Phase A and Mobile Phase B to prepare a stock solution of 1000 μ g/mL.
- Calibration Standards: Prepare a series of calibration standards by diluting the stock solution with the initial mobile phase composition (90:10 v/v of Mobile Phase A: Mobile Phase B) to obtain concentrations ranging from 1 μ g/mL to 100 μ g/mL.

2. Sample Preparation (Simulated Textile Effluent)

- Collect a representative sample of the textile effluent.
- Centrifuge the sample at 4000 rpm for 15 minutes to remove suspended solids.
- Filter the supernatant through a 0.45 µm syringe filter into an HPLC vial.
- If the expected concentration of **Reactive Blue 224** is high, dilute the sample with the initial mobile phase composition to fall within the calibration range.

3. System Suitability

Before sample analysis, perform a system suitability test by injecting the 50 µg/mL standard solution six times. The system is deemed suitable for analysis if the relative standard deviation (RSD) of the peak area and retention time is less than 2%.

4. Analysis

Inject the prepared standards and samples into the HPLC system and record the chromatograms.

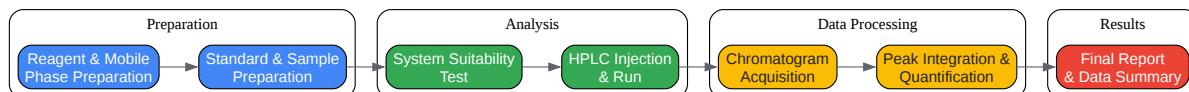
Data Presentation

The quantitative data for the analysis of **Reactive Blue 224** using the proposed HPLC method is summarized in the table below. Please note that this data is hypothetical and serves as an example of expected performance.

Parameter	Result
Retention Time	~ 12.5 min
Linearity Range	1 - 100 µg/mL
Correlation Coefficient (R ²)	> 0.999
Limit of Detection (LOD)	0.3 µg/mL
Limit of Quantification (LOQ)	1.0 µg/mL
Precision (%RSD, n=6)	< 2.0%
Accuracy (% Recovery)	98 - 102%

Experimental Workflow

The following diagram illustrates the logical workflow for the HPLC analysis of **Reactive Blue 224**.



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Caption: Workflow for HPLC analysis of **Reactive Blue 224**.

This application note provides a comprehensive and detailed protocol for the analysis of **Reactive Blue 224** by HPLC. The provided methodologies and data serve as a valuable resource for researchers, scientists, and professionals in drug development and quality control laboratories.

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References

- 1. worlddyeveristy.com [worlddyeveristy.com]
- 2. Cas 122390-99-2, Reactive blue 224 | [lookchem](http://lookchem.com) [lookchem.com]
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